

BDP FL-PEG4-TCO: Application Notes and Protocols for Fluorescence Microscopy

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Compound of Interest

Compound Name: BDP FL-PEG4-TCO

Cat. No.: B15621976

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This document provides detailed application notes and protocols for the use of **BDP FL-PEG4-TCO** in fluorescence microscopy. BDP FL is a bright and photostable green-fluorescent dye. The attached PEG4 linker increases hydrophilicity and provides a flexible spacer, while the trans-cyclooctene (TCO) group allows for highly specific and efficient labeling of target molecules through bioorthogonal chemistry.

The primary application of **BDP FL-PEG4-TCO** is in the inverse-electron-demand Diels-Alder (iEDDA) cycloaddition reaction with tetrazine-modified biomolecules.^{[1][2]} This "click chemistry" reaction is exceptionally fast, highly selective, and biocompatible, making it ideal for labeling in complex biological environments, including live cells.^{[2][3]}

Product Information and Photophysical Properties

BDP FL-PEG4-TCO is a fluorescent probe that enables the visualization of tetrazine-labeled molecules within a cellular context. Its key characteristics are summarized below.

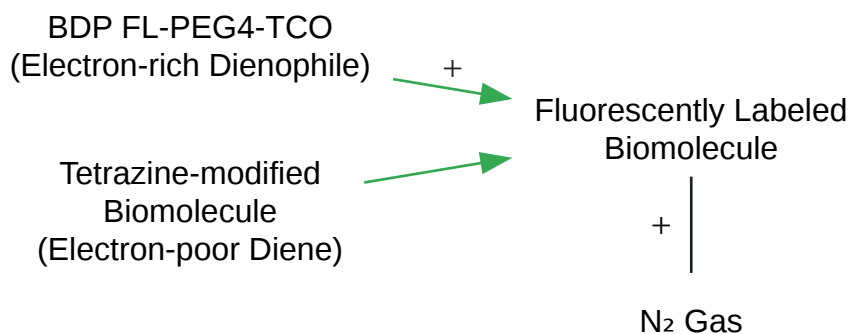
Property	Value	Reference
Chemical Formula	C ₃₃ H ₄₉ BF ₂ N ₄ O ₇	[4][5]
Molecular Weight	662.6 g/mol	[4][5]
Excitation Maximum (λ _{ex})	503 nm	[4][6]
Emission Maximum (λ _{em})	509 nm	[4][6]
Extinction Coefficient	80,000 cm ⁻¹ M ⁻¹	[4][6]
Fluorescence Quantum Yield	0.9	[4][6]
Solubility	Soluble in DMSO, DMF, DCM; low solubility in water	[4][6]
Storage	Store at -20°C, protected from light	[4]

Principle of Detection: Bioorthogonal TCO-Tetrazine Ligation

The labeling strategy relies on the iEDDA reaction, a bioorthogonal cycloaddition between the TCO group on the **BDP FL-PEG4-TCO** probe and a tetrazine (Tz) moiety on the molecule of interest.[2] This reaction is highly efficient and proceeds rapidly under physiological conditions without the need for a catalyst.[2] The process is irreversible due to the release of nitrogen gas as the only byproduct.[1][2]

Below is a diagram illustrating the TCO-tetrazine ligation reaction.

TCO-Tetrazine Ligation Mechanism



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Caption: Inverse-electron-demand Diels-Alder cycloaddition.

Experimental Protocols

The following protocols provide a general framework for labeling tetrazine-modified molecules in both live and fixed cells using **BDP FL-PEG4-TCO**. Optimal conditions, such as probe concentration and incubation time, may need to be determined empirically for specific cell types and experimental setups.

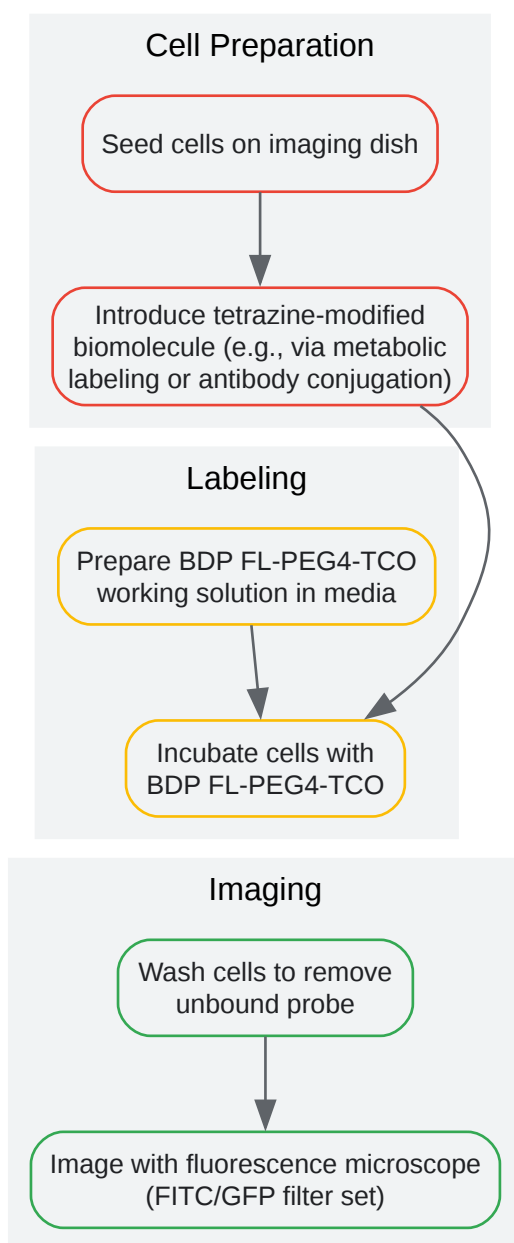
Reagent Preparation

- Prepare a stock solution of **BDP FL-PEG4-TCO**: Dissolve **BDP FL-PEG4-TCO** in anhydrous DMSO to a concentration of 1-10 mM.
- Storage: Aliquot the stock solution into single-use volumes and store at -20°C, protected from light. Avoid repeated freeze-thaw cycles.

Live-Cell Imaging Protocol

This protocol outlines the labeling of live cells that have been pre-functionalized with a tetrazine moiety.

Workflow for Live-Cell Imaging



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Caption: Experimental workflow for live-cell imaging.

Procedure:

- Cell Preparation:
 - Culture cells of interest on a suitable imaging dish (e.g., glass-bottom dish).

- Introduce the tetrazine-modified molecule to the cells. This can be achieved through various methods, such as metabolic labeling with a tetrazine-containing precursor or incubation with a tetrazine-conjugated antibody that targets a cell surface protein.
- Wash the cells to remove any excess unincorporated tetrazine-modified molecules.
- Labeling:
 - Prepare a working solution of **BDP FL-PEG4-TCO** in pre-warmed cell culture medium. A typical starting concentration is 1-10 μM .
 - Remove the culture medium from the cells and add the **BDP FL-PEG4-TCO** working solution.
 - Incubate the cells for 15-60 minutes at 37°C, protected from light.
- Washing and Imaging:
 - Remove the labeling solution and wash the cells two to three times with pre-warmed imaging buffer (e.g., PBS or HBSS) to remove any unbound **BDP FL-PEG4-TCO**.
 - Add fresh imaging buffer to the cells.
 - Proceed with imaging using a fluorescence microscope equipped with a standard FITC or GFP filter set.

Fixed-Cell Staining Protocol

This protocol is for labeling tetrazine-modified molecules in fixed cells.

Procedure:

- Cell Preparation and Fixation:
 - Culture cells on coverslips.
 - Introduce the tetrazine-modified molecule as described in the live-cell protocol.
 - Wash the cells with PBS.

- Fix the cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.
- Wash the cells three times with PBS.
- Permeabilization (for intracellular targets):
 - If the target molecule is intracellular, permeabilize the cells with 0.1-0.5% Triton X-100 in PBS for 10-15 minutes at room temperature.
 - Wash the cells three times with PBS.
- Blocking (Optional but Recommended):
 - Incubate the cells with a blocking buffer (e.g., PBS with 1% BSA) for 30 minutes to reduce non-specific binding.
- Labeling:
 - Prepare a working solution of **BDP FL-PEG4-TCO** in blocking buffer (or PBS) at a concentration of 1-10 μM .
 - Incubate the cells with the **BDP FL-PEG4-TCO** solution for 30-60 minutes at room temperature, protected from light.
- Washing and Mounting:
 - Wash the cells three times with PBS to remove unbound probe.
 - Mount the coverslips onto microscope slides using an appropriate mounting medium, with or without a DAPI counterstain.
 - Image using a fluorescence microscope.

Troubleshooting

Issue	Possible Cause	Suggested Solution
No or weak signal	- Inefficient incorporation of the tetrazine moiety.	- Optimize the concentration and incubation time for the tetrazine-modified molecule.
- Insufficient concentration of BDP FL-PEG4-TCO.	- Increase the concentration of BDP FL-PEG4-TCO and/or the incubation time.	
- Degradation of BDP FL-PEG4-TCO.	- Use a fresh aliquot of the BDP FL-PEG4-TCO stock solution. Ensure proper storage conditions.	
High background	- Insufficient washing.	- Increase the number and duration of washing steps.
- Non-specific binding of the probe.	- Include a blocking step. Consider reducing the concentration of BDP FL-PEG4-TCO.	
Photobleaching	- Excessive exposure to excitation light.	- Reduce the intensity and/or duration of the excitation light. Use an anti-fade mounting medium for fixed-cell imaging.

Concluding Remarks

BDP FL-PEG4-TCO is a versatile and powerful tool for fluorescence microscopy, enabling the specific and efficient labeling of biomolecules through the bioorthogonal TCO-tetrazine ligation. The protocols provided herein serve as a starting point for experimental design. For optimal results, it is recommended to empirically determine the ideal labeling conditions for your specific application.

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- To cite this document: BenchChem. [BDP FL-PEG4-TCO: Application Notes and Protocols for Fluorescence Microscopy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15621976#bdp-fl-peg4-tco-for-fluorescence-microscopy-experimental-setup]

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